

Certificate of analysis for Ritonavir-d8 reference standard

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Compound of Interest

Compound Name: Ritonavir-d8

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Technical Guide: Ritonavir-d8 Reference Standard

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the analytical characterization and handling of the **Ritonavir-d8** reference standard. **Ritonavir-d8** is the deuterated form of Ritonavir, an antiretroviral protease inhibitor used in the treatment of HIV/AIDS.^[1] Stable isotope-labeled compounds like **Ritonavir-d8** are crucial for quantitative analysis in drug development, particularly in pharmacokinetic studies.^[1]

Physicochemical Properties and Identification

Ritonavir-d8 shares its core chemical structure with Ritonavir, with deuterium atoms replacing hydrogen atoms at specific positions. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based quantification.

Property	Value	Source
Chemical Name	1,3-thiazol-5-ylmethyl N-[(2S,3S,5S)-3-hydroxy-5-[[[(2S)-3-methyl-2-[[methyl-[(2-propan-2-yl-1,3-thiazol-4-yl)methyl]carbamoyl]amino]butanoyl]amino]-1,6-diphenylhexan-2-yl]carbamate-d8	[2]
Molecular Formula	C ₃₇ H ₄₀ D ₈ N ₆ O ₅ S ₂	[3]
Molecular Weight	~729.0 g/mol (Varies based on deuteration pattern)	[3]
Parent Drug CAS Number	155213-67-5	[2][3][4]
Appearance	White to tan powder	[4]
Solubility	Practically insoluble in water; freely soluble in methanol and ethanol; slightly soluble in acetonitrile.[4][5]	[4][5]

Analytical Characterization

A battery of analytical techniques is employed to confirm the identity, purity, and potency of the **Ritonavir-d8** reference standard.

High-Performance Liquid Chromatography (HPLC)

HPLC is a fundamental technique for assessing the purity of **Ritonavir-d8** and separating it from potential impurities.[6]

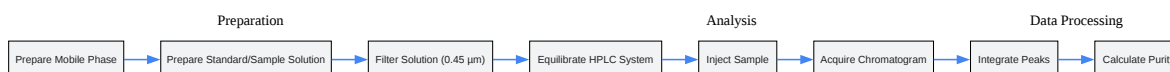
Table 2: Representative HPLC Method Parameters

Parameter	Condition	Source
Column	C18 stationary phase (e.g., Xbridge C18, 250 mm x 4.6 mm, 3.5 μ m)	[5][6]
Mobile Phase	A mixture of acetonitrile and a buffer such as potassium dihydrogen phosphate (pH 3.5).[5] A common mobile phase is a 60:40 (v/v) mixture of dihydrogen phosphate and acetonitrile.[7]	[5][7]
Flow Rate	1.0 - 1.1 mL/min	[5][7]
Detection	UV at 215 nm, 240 nm, or 250 nm	[8][9][10]
Column Temperature	Ambient or controlled at 30°C or 55°C	[10][11]

Experimental Protocol: HPLC Purity Assessment

- Standard and Sample Preparation:
 - Prepare a standard stock solution of **Ritonavir-d8** in a suitable diluent (e.g., a mixture of water and methanol).[10]
 - For analysis of a formulated product, a powdered sample is dissolved in the mobile phase, sonicated to ensure complete dissolution, and filtered through a 0.45 μ m filter.[5]
- Chromatographic Analysis:
 - Equilibrate the HPLC system with the mobile phase.
 - Inject the prepared standard and sample solutions.
 - Monitor the chromatogram at the specified wavelength.

- Data Analysis:
 - The purity of the **Ritonavir-d8** is determined by comparing the peak area of the main component to the total peak area of all components in the chromatogram.



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Figure 1. A generalized workflow for HPLC purity assessment.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the gold standard for the quantification of drugs and their metabolites in biological matrices, leveraging the high selectivity and sensitivity of tandem mass spectrometry.[6]

Ritonavir-d8 serves as an excellent internal standard in these assays.

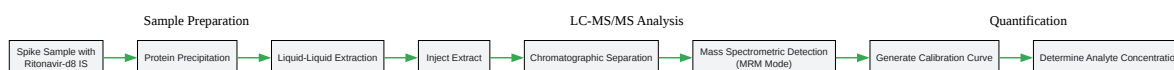
Table 3: Representative LC-MS/MS Method Parameters

Parameter	Condition	Source
Chromatography	Reversed-phase HPLC with a C18 column.[6][11]	[6][11]
Mobile Phase	Gradient elution with a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., methanol or acetonitrile).[6][12]	[6][12]
Ionization	Positive ion electrospray ionization (ESI+).[13]	[13]
Detection	Multiple Reaction Monitoring (MRM)	[13]
MRM Transitions	Precursor ion (m/z) → Product ion (m/z). For Ritonavir: 721.18 → 268.02.[13] The transition for Ritonavir-d8 will have a higher m/z for the precursor ion.	[13]

Experimental Protocol: LC-MS/MS Quantification

- Sample Preparation:
 - For biological samples (e.g., plasma), perform protein precipitation followed by liquid-liquid extraction.[14]
 - Spike samples, calibration standards, and quality controls with a known concentration of the **Ritonavir-d8** internal standard.
- LC-MS/MS Analysis:
 - Inject the extracted samples onto the LC-MS/MS system.

- Monitor the specific MRM transitions for both the analyte (Ritonavir) and the internal standard (**Ritonavir-d8**).
- Data Analysis:
 - Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration.
 - Determine the concentration of the analyte in the unknown samples from the calibration curve.



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Figure 2. A generalized workflow for LC-MS/MS quantification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation and confirmation of the isotopic labeling pattern in **Ritonavir-d8**. Both ^1H and ^{13}C NMR are utilized to verify the molecular structure.^{[15][16]}

Experimental Protocol: NMR Structural Confirmation

- Sample Preparation: Dissolve an accurately weighed amount of the **Ritonavir-d8** reference standard in a suitable deuterated solvent (e.g., DMSO-d_6).
- Data Acquisition:
 - Acquire ^1H and ^{13}C NMR spectra on a high-field NMR spectrometer.
 - Additional experiments such as COSY, HSQC, and HMBC may be performed for complete structural assignment.

- Data Analysis:
 - Compare the obtained spectra with the known spectra of Ritonavir.
 - The absence or significant reduction of signals in the ^1H NMR spectrum at specific chemical shifts confirms the positions of deuterium incorporation.
 - The ^{13}C NMR spectrum should be consistent with the structure of Ritonavir, with potential minor shifts due to isotopic effects.

Stability and Storage

Proper storage and handling are critical to maintain the integrity of the **Ritonavir-d8** reference standard.

Table 4: Storage and Stability Recommendations

Condition	Recommendation	Source
Long-term Storage	Keep refrigerated (2-8 °C) or at -20°C.[2][17]	[2][17]
Shipping	May be shipped at ambient temperature.[1][4]	[1][4]
Handling	Keep container tightly closed in a dry and well-ventilated place.[18] Protect from light.[4]	[4][18]
Incompatibilities	Strong oxidizing agents.[18]	[18]
Solution Stability	Stock solutions, once prepared, should be stored in aliquots in tightly sealed vials at -20°C or -80°C and are typically stable for at least one month.[17] Avoid repeated freeze-thaw cycles.[17]	[17]

Safety Information

It is important to handle the **Ritonavir-d8** reference standard in accordance with good laboratory practices. A comprehensive Safety Data Sheet (SDS) should be consulted prior to use.^{[18][19][20]}

This technical guide is intended to provide a comprehensive overview of the analytical characterization and handling of the **Ritonavir-d8** reference standard based on publicly available information. For lot-specific information, always refer to the Certificate of Analysis provided by the supplier.

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